

Essential Safety and Logistical Information for Handling Fructo-oligosaccharide DP14

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Compound of Interest

Compound Name: *Fructo-oligosaccharide DP14*

Cat. No.: *B15591770*

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This document provides comprehensive guidance for the safe handling and disposal of **Fructo-oligosaccharide DP14** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals while maintaining the integrity of the product.

Personal Protective Equipment (PPE)

While **Fructo-oligosaccharide DP14** is not classified as a hazardous substance, adherence to standard laboratory safety protocols is essential to prevent contamination and ensure personal safety.^{[1][2]} The recommended PPE is outlined below.

PPE Category	Item	Specification	Rationale
Eye Protection	Safety Glasses	ANSI Z87.1 compliant, with side shields	Protects eyes from airborne particles during handling. [1]
Hand Protection	Disposable Gloves	Nitrile gloves recommended	Prevents direct skin contact and potential sample contamination. [1] [3]
Body Protection	Laboratory Coat	Full-length	Shields skin and personal clothing from accidental spills. [1]
Foot Protection	Closed-Toe Shoes	Substantial shoes that cover the entire foot	Protects feet from spills and falling objects. [1] [4]
Respiratory Protection	Face Mask	Recommended when handling powder to avoid inhalation	Minimizes the risk of inhaling fine particles, especially for sensitive individuals. [5]

Operational Plan: Step-by-Step Handling Protocol

This protocol details the procedural steps for the safe handling of **Fructo-oligosaccharide DP14** from receipt to disposal.

2.1 Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage.
- **Storage:** Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area.[\[1\]](#) Avoid exposure to moisture and direct sunlight.

2.2 Preparation and Handling

- Work Area: Conduct all handling and preparation in a designated clean area to prevent cross-contamination.[1]
- Weighing: When weighing the powder, handle it carefully to minimize the creation of dust.[1]
- Personal Hygiene: Do not eat, drink, or smoke when using this product. Always wash hands after handling the product.[2]

2.3 First Aid Measures In the event of exposure, follow these first aid measures:

- After inhalation: Move the person to fresh air and keep them comfortable for breathing.[2]
- After skin contact: Wash the skin with plenty of water.[2]
- After eye contact: Rinse eyes with water as a precaution.[2]
- After ingestion: If the person feels unwell, call a poison center or a doctor.[2]

Disposal Plan

As **Fructo-oligosaccharide DP14** is a non-hazardous compound, disposal is straightforward but should be handled responsibly.[1]

3.1 Waste Characterization

- **Fructo-oligosaccharide DP14** is considered a non-hazardous waste.[6][7]

3.2 Disposal of Unused Product

- Solid, non-hazardous chemicals may be suitable for disposal in the sanitary landfill. However, they should not be placed in laboratory trash cans. Dispose of the material directly into the appropriate waste stream for non-hazardous solids.[7]

3.3 Disposal of Contaminated Materials

- Any materials that come into contact with the compound, such as gloves, weighing paper, or pipette tips, should be disposed of in the appropriate laboratory waste stream.[1]

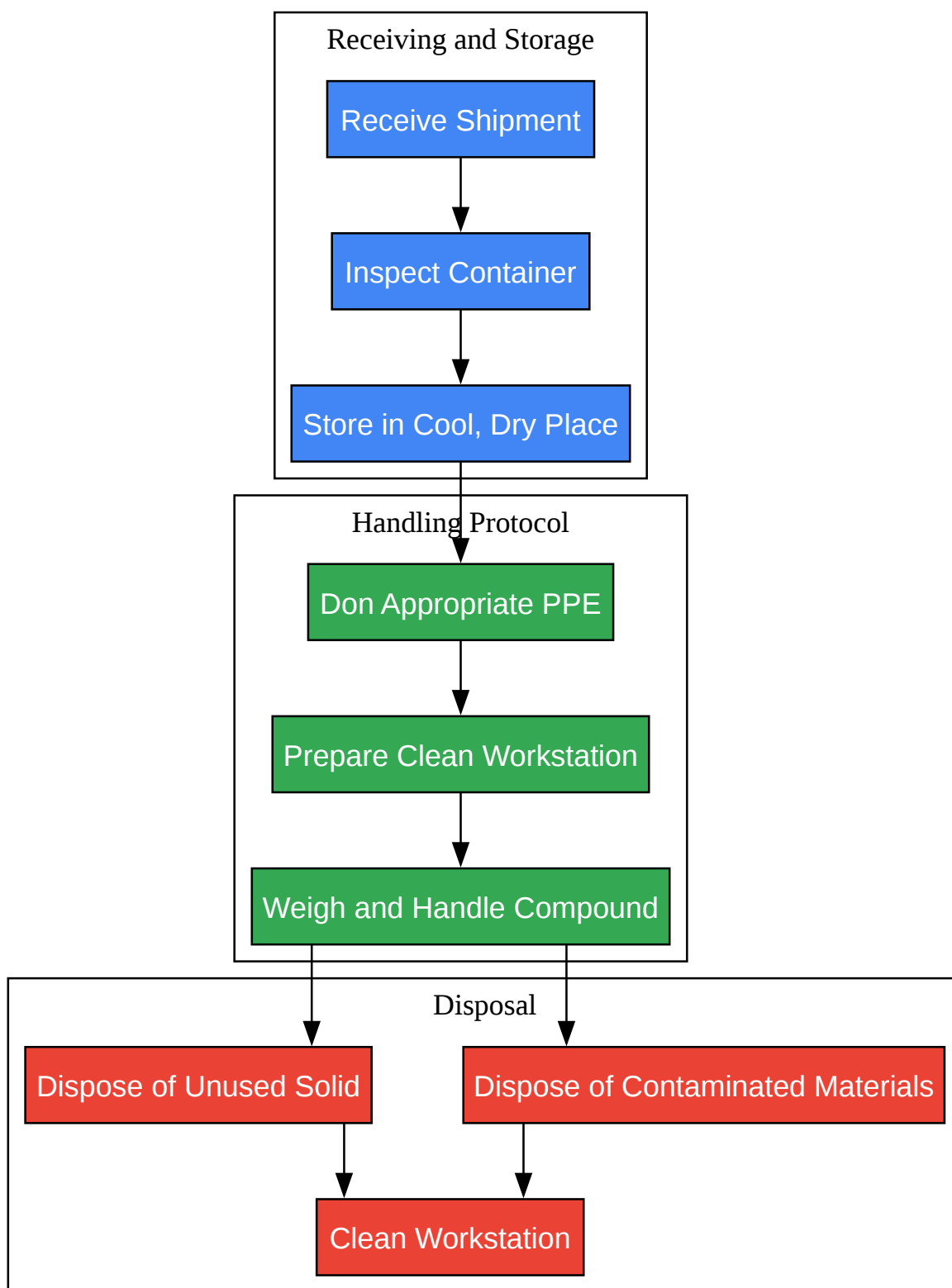
- Empty containers should be rinsed, and the labels defaced before being placed in the regular trash.[7] Liquid waste from rinsing should not be disposed of in dumpsters.[7]

Quantitative Data

To date, specific occupational exposure limits for **Fructo-oligosaccharide DP14** have not been established. The substance is generally recognized as safe (GRAS).[8]

Property	Value
Physical State	Solid (Powder)
Appearance	White or off-white
Solubility	High solubility in water
Caloric Value	Approximately 1.5 kcal/g
Thermal Stability	Retains functionality under heat or freezing

Experimental Workflow



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Caption: Workflow for Handling and Disposal of **Fructo-oligosaccharide DP14**.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Fructo-oligosaccharide DP14]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15591770/docs#essential-safety-and-logistical-information-for-handling-fructo-oligosaccharide-dp14\]](https://www.benchchem.com/product/b15591770/docs#essential-safety-and-logistical-information-for-handling-fructo-oligosaccharide-dp14)

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